

# Application Notes and Protocols for In Situ Catalyst Presulfiding using DMDS

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## Compound of Interest

Compound Name: Dimethyl disulfide

Cat. No.: B042241

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## Introduction

In situ catalyst presulfiding is a critical procedure for activating hydrotreating and hydrocracking catalysts, which are typically supplied in their oxide form. This process involves the conversion of metal oxides (e.g., molybdenum, cobalt, nickel) on the catalyst surface to their corresponding active metal sulfides. **Dimethyl Disulfide (DMDS)** is a widely used and highly effective sulfiding agent for this purpose due to its high sulfur content and favorable decomposition characteristics. Proper presulfiding ensures maximum catalyst activity for hydrodesulfurization (HDS) and hydrodenitrification (HDN) reactions, leading to optimal performance and extended catalyst life.<sup>[1][2][3][4][5][6][7][8]</sup>

This document provides detailed application notes and protocols for conducting in situ catalyst presulfiding using DMDS.

## Properties and Advantages of DMDS

DMDS is the preferred sulfiding agent in many applications for several key reasons:

- **High Sulfur Content:** DMDS contains approximately 68% sulfur by weight, making it an efficient source of sulfur for the activation process.<sup>[1][3][4][6]</sup>

- **Low Decomposition Temperature:** In the presence of a hydrotreating catalyst, DMDS decomposes to generate hydrogen sulfide (H<sub>2</sub>S) at relatively low temperatures, typically in the range of 360-482°F (182-250°C).<sup>[1][3][4]</sup> Some sources indicate decomposition can begin as early as 180°C and is complete by 230°C.<sup>[9]</sup>
- **Controlled Reaction:** The decomposition of DMDS occurs in a controlled manner, which helps to manage the exothermic nature of the sulfiding reactions and prevent temperature runaways that could damage the catalyst.<sup>[1][6]</sup>
- **Clean Byproducts:** The primary byproduct of DMDS decomposition, besides H<sub>2</sub>S, is methane (CH<sub>4</sub>), which does not cause premature coking of the catalyst bed.<sup>[1][2][3][4]</sup>
- **Ease of Handling:** DMDS is a liquid at room temperature, which simplifies handling and injection into the process unit.<sup>[2][9]</sup>

## Quantitative Data Summary

The following tables summarize key quantitative data for the in situ catalyst presulfiding process using DMDS.

Table 1: Properties of **Dimethyl Disulfide** (DMDS)

Property	Value	Reference
Sulfur Content	68% (w/w)	<sup>[1][3][4][6]</sup>
Melting Point	-85 °C	<sup>[5]</sup>
Boiling Point	109 °C	<sup>[9]</sup>

Table 2: Typical Operating Parameters for In Situ Presulfiding with DMDS

Parameter	Value	Notes	Reference
DMDS Decomposition Temperature (Catalytic)	360 - 482°F (182 - 250°C)	Dependent on pressure, residence time, and catalyst type (CoMo catalysts decompose DMDS at lower temperatures than NiMo catalysts).	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
DMDS Thermal Decomposition (No Catalyst)	> 1000°F (538°C)	Highlights the importance of the catalyst in the decomposition process.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Low-Temperature Sulfiding Hold	200 - 235°C	Initial phase of sulfiding to begin the conversion of metal oxides.	<a href="#">[11]</a>
High-Temperature Sulfiding Hold	315 - 345°C	Ensures complete sulfidation of the catalyst.	<a href="#">[11]</a>
Total Sulfur in Feed (Hydrocarbon + DMDS)	1.5 - 2.0% (w/w)	Recommended concentration to ensure sufficient sulfur for the reaction.	<a href="#">[11]</a>
H <sub>2</sub> S Concentration in Recycle Gas (High Temp. Hold)	3500 - 4000 ppm	Monitored to ensure the sulfiding reaction is proceeding as expected.	<a href="#">[11]</a>
Water Produced	Up to 10% of catalyst weight	A key indicator of the progression of the sulfiding reaction.	<a href="#">[11]</a>

## Experimental Protocols

The following is a generalized protocol for in situ catalyst presulfiding. Specific temperatures, pressures, and hold times should be adjusted based on the catalyst manufacturer's recommendations.

### Pre-Sulfiding Preparations

- **Catalyst Loading:** Load the fresh or regenerated catalyst into the reactor according to the manufacturer's guidelines.
- **System Purge and Pressure Test:** Purge the system with an inert gas (e.g., nitrogen) to remove any air and perform a pressure test to ensure system integrity.
- **Catalyst Drying:** Heat the catalyst bed under a flow of nitrogen or hydrogen to remove any adsorbed water. This is crucial as water can interfere with the sulfiding process. A typical drying step involves raising the catalyst bed temperature to a specified level and holding it until water is no longer detected at the outlet.

### Catalyst Wetting

- Introduce a sulfur-free hydrocarbon feed (e.g., gas oil) to the reactor to wet the catalyst bed. This ensures even distribution of the feed and the subsequently injected DMDS.
- Circulate the wetting oil through the catalyst bed at a low temperature until the bed is fully saturated.

### In Situ Sulfiding Procedure

- **Establish Hydrogen Flow:** Pressurize the reactor with hydrogen to the target operating pressure.
- **Low-Temperature Sulfiding (First Hold):**
  - Increase the reactor temperature to the initial sulfiding temperature, typically between 200-230°C.[\[11\]](#) The heating rate should be controlled, for example, at 15-20°C per hour.[\[11\]](#)

- Once the temperature is stable, begin injecting DMDS into the hydrocarbon feed at a controlled rate. The initial injection rate should be low to manage the exotherm from the sulfiding reactions.[\[11\]](#)
- Hold the reactor at this temperature. During this phase, the metal oxides will begin to convert to metal sulfides, and water will be produced as a byproduct.[\[11\]](#) Monitor the temperature profile across the catalyst bed for any significant exotherms.
- High-Temperature Sulfiding (Second Hold):
  - After the initial hold, ramp up the reactor temperature to the final sulfiding temperature, typically in the range of 315-345°C.[\[11\]](#)
  - Continue DMDS injection. The H<sub>2</sub>S concentration in the recycle gas will initially decrease as it reacts with the catalyst and then increase as the sulfiding nears completion.[\[11\]](#)
  - Maintain this temperature until the sulfiding process is complete. Completion is typically indicated by:
    - No further water production.[\[11\]](#)
    - Stabilization of hydrogen consumption.[\[11\]](#)
    - No significant temperature rise across the catalyst bed.[\[11\]](#)
    - A stable and high concentration of H<sub>2</sub>S at the reactor outlet, indicating that the catalyst is no longer consuming sulfur.[\[12\]](#)
- Post-Sulfiding:
  - Once sulfiding is complete, stop the DMDS injection.[\[11\]](#)
  - The catalyst is now in its active sulfide state and ready for the introduction of the actual process feed.

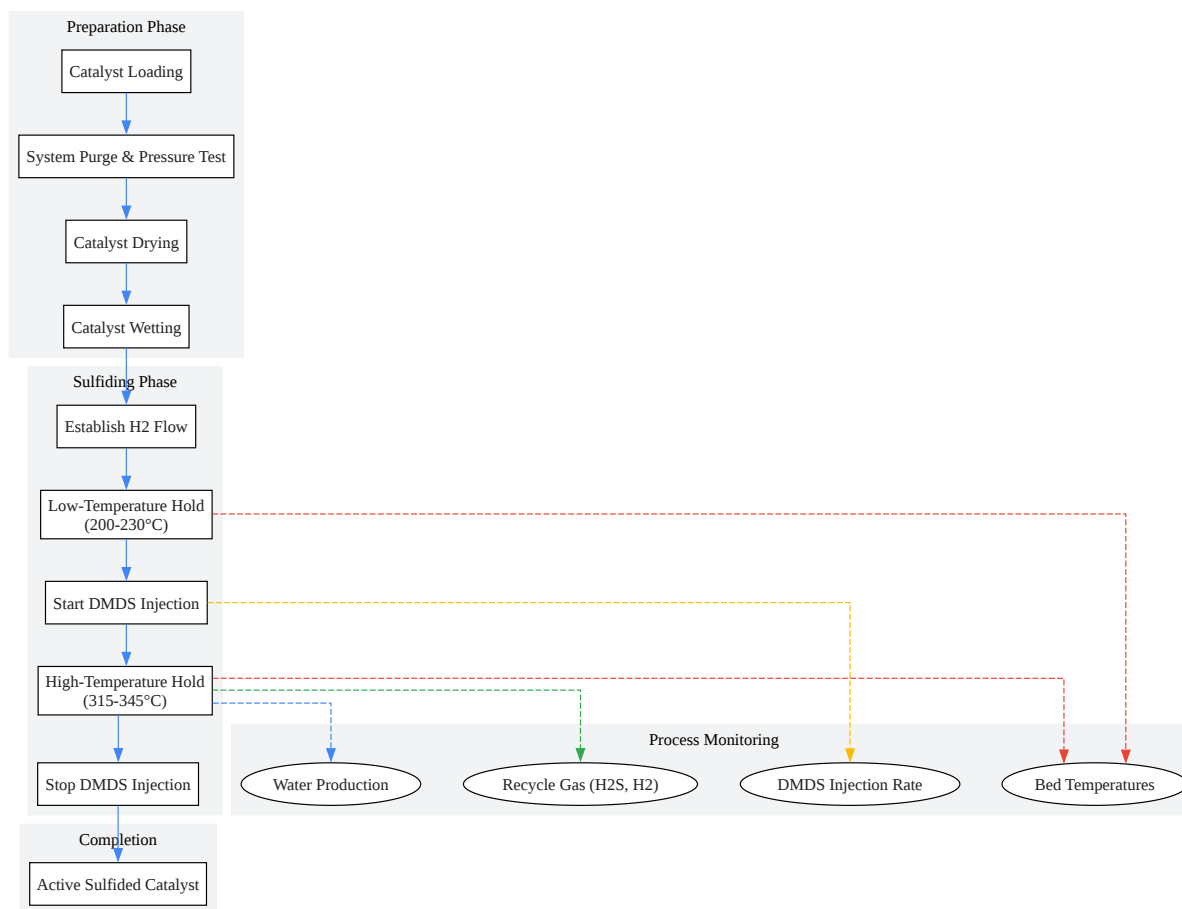
## Monitoring the Sulfiding Process

Careful monitoring is essential for a successful presulfiding operation. Key parameters to track include:

- Catalyst Bed Temperatures: Monitor temperatures at multiple points along the reactor to detect and control exotherms.[\[6\]](#)
- Recycle Gas Composition: Use an online analyzer to continuously monitor the concentration of H<sub>2</sub>S and hydrogen in the recycle gas.[\[11\]](#)[\[13\]](#)
- Water Production: Monitor the amount of water collected in the high-pressure separator.[\[11\]](#)
- DMDS Injection Rate: Accurately measure and control the DMDS injection rate.[\[11\]](#)

## Visualizations

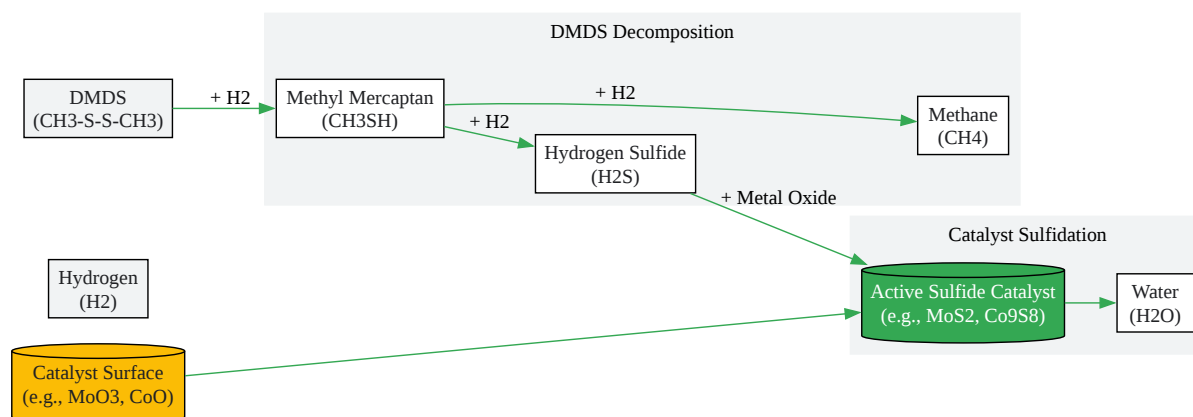
### In Situ Catalyst Presulfiding Workflow



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Caption: Workflow for in situ catalyst presulfiding with DMDS.

## DMDS Decomposition and Catalyst Sulfidation Pathway

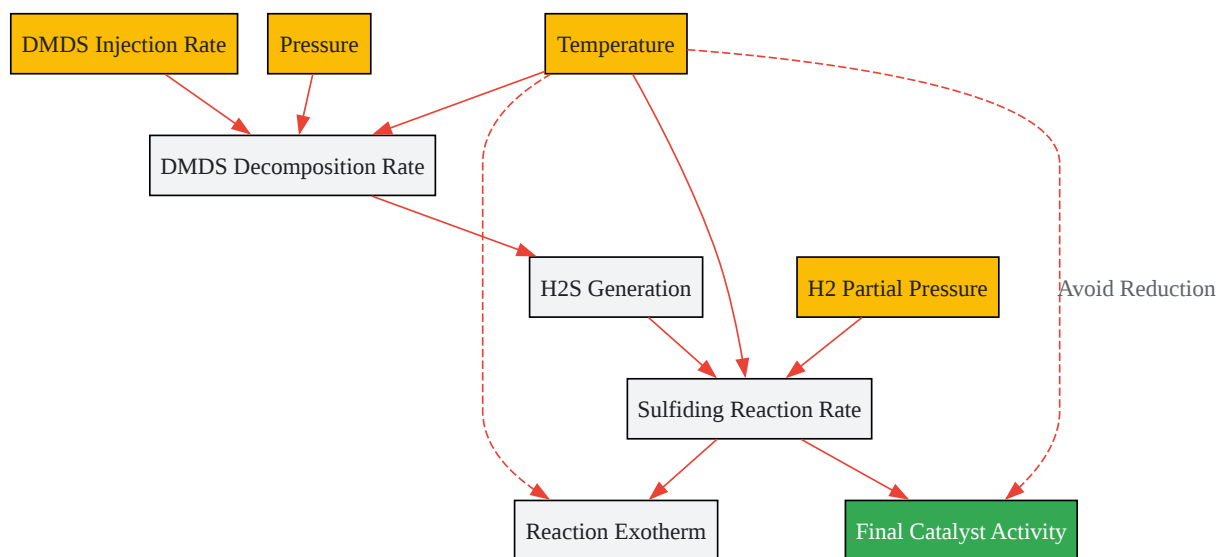


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Caption: Reaction pathway for DMDS decomposition and catalyst sulfidation.

## Logical Relationships of Key Process Parameters





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Caption: Interdependencies of key parameters in catalyst presulfiding.

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